

An In-depth Technical Guide to 4-Mercaptobenzenesulfonic Acid (CAS: 7134-41-0)

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Compound of Interest

Compound Name: *4-Mercaptobenzenesulfonic acid*

Cat. No.: *B1202543*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-mercaptobenzenesulfonic acid** (4-MBSA), a bifunctional organic compound with the CAS number 7134-41-0. This document consolidates critical information regarding its chemical and physical properties, synthesis, and applications, with a particular focus on its utility in nanotechnology and materials science. Safety and handling information is also provided. While direct applications in drug development and well-defined roles in biological signaling pathways are not extensively documented in current literature, its unique properties as a surface modifier and stabilizing agent for nanoparticles suggest potential for future exploration in these areas.

Chemical and Physical Properties

4-Mercaptobenzenesulfonic acid is a solid organic compound characterized by the presence of both a thiol (-SH) and a sulfonic acid (-SO₃H) functional group attached to a benzene ring. These groups impart unique chemical reactivity and physical properties to the molecule.

Tabulated Physical and Chemical Data

Property	Value	Reference
CAS Number	7134-41-0	[1][2]
Molecular Formula	C ₆ H ₆ O ₃ S ₂	[2][3]
Molecular Weight	190.23 g/mol	[2]
IUPAC Name	4-sulfanylbenzenesulfonic acid	[3]
Synonyms	p-Mercaptobenzenesulfonic acid, 4-Thiophenol-sulfonsaeure	
Appearance	White solid	[4]
Purity	Typically ≥95%	[3][4]
Storage Temperature	Room temperature, under inert atmosphere	[3]
InChI Key	ULBNVDPBWRTOPN-UHFFFAOYSA-N	[3]
SMILES	O=S(=O) (O)C1=CC=C(S)C=C1	[4]

Note: Specific quantitative data such as melting point, boiling point, density, and pKa values for **4-Mercaptobenzenesulfonic acid** are not consistently reported across publicly available sources. Researchers should consult specific supplier documentation for lot-specific data.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Mercaptobenzenesulfonic acid**.

- ¹H NMR and ¹³C NMR: Predicted NMR spectra are available in chemical databases. Experimental spectra would show characteristic peaks for the aromatic protons and carbons, with shifts influenced by the electron-withdrawing sulfonic acid group and the electron-donating thiol group.[2]

- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic absorption bands for the O-H stretch of the sulfonic acid, S-H stretch of the thiol, S=O stretches of the sulfonate group, and various C-H and C=C vibrations of the benzene ring.
- UV-Vis Spectroscopy: Aromatic compounds like 4-MBSA will show absorption bands in the UV region.

Detailed, experimentally verified spectroscopic data with peak assignments for **4-Mercaptobenzenesulfonic acid** is not readily available in the public domain. Researchers are advised to acquire this data for their specific samples.

Synthesis

While a detailed, step-by-step experimental protocol for the synthesis of **4-Mercaptobenzenesulfonic acid** is not explicitly detailed in the search results, a general synthetic route can be inferred from related compounds. A common method for introducing a thiol group to an aromatic ring is through the reduction of a sulfonyl chloride or via a diazotization reaction of the corresponding aniline, followed by reaction with a sulfur-containing nucleophile.

A plausible synthetic pathway could involve the sulfonation of thiophenol or the reduction of 4-chlorobenzenesulfonic acid.

Applications

The primary application of **4-Mercaptobenzenesulfonic acid** lies in surface science and nanotechnology, leveraging its bifunctional nature.

Surface Functionalization of Nanoparticles

The thiol group of 4-MBSA exhibits a strong affinity for the surfaces of noble metal nanoparticles, such as gold (Au) and silver (Ag).^[5] This allows for the formation of self-assembled monolayers (SAMs) on the nanoparticle surface. The sulfonic acid group, being highly polar and ionizable, provides electrostatic stability, preventing aggregation of the nanoparticles in aqueous solutions. This dual functionality makes 4-MBSA an excellent capping and stabilizing agent.

Electrochemistry

The presence of both a thiol for surface anchoring and a charged sulfonic acid group makes 4-MBSA a molecule of interest in electrochemical studies. It can be used to modify electrode surfaces to study electron transfer processes and to develop electrochemical sensors.

Potential in Drug Delivery and Biomedical Applications

While direct applications in drug development are not established, the use of 4-MBSA in functionalizing nanoparticles opens avenues for biomedical applications. Nanoparticles stabilized with 4-MBSA can be further conjugated with biomolecules such as antibodies or peptides for targeted drug delivery or diagnostic purposes. The sulfonic acid group can also influence the interaction of the nanoparticles with biological systems.

Experimental Protocols

Detailed experimental protocols specifically for **4-Mercaptobenzenesulfonic acid** are scarce in the available literature. However, protocols for the closely related compound, 4-mercaptobenzoic acid (4-MBA), in nanoparticle functionalization can be adapted. The key difference lies in the functional group providing solubility and charge (sulfonic acid vs. carboxylic acid).

General Protocol for Functionalization of Gold Nanoparticles

This is a generalized procedure and requires optimization for specific applications.

- Synthesis of Gold Nanoparticles: Prepare colloidal gold nanoparticles (e.g., by citrate reduction of HAuCl_4).
- Preparation of 4-MBSA Solution: Prepare a dilute aqueous solution of **4-Mercaptobenzenesulfonic acid**. The concentration will depend on the desired surface coverage and nanoparticle concentration.
- Functionalization: Add the 4-MBSA solution to the colloidal gold solution while stirring. The thiol groups will spontaneously bind to the gold surface.

- Purification: Remove excess 4-MBSA and byproducts by centrifugation and resuspension of the functionalized nanoparticles in a suitable buffer.
- Characterization: Confirm the functionalization using techniques such as UV-Vis spectroscopy (monitoring the plasmon peak), dynamic light scattering (DLS) for size and stability, and Fourier-transform infrared spectroscopy (FTIR) to identify the sulfonic acid groups on the surface.

Biological Activity and Signaling Pathways

There is currently no significant body of literature describing the specific biological activities of **4-Mercaptobenzenesulfonic acid** or its direct involvement in modulating cellular signaling pathways. Its effects would likely be indirect, mediated by its role as a component of a larger system, such as a functionalized nanoparticle. The highly charged sulfonate group would be expected to influence the interactions of such nanoparticles with cell membranes and proteins. Further research is required to elucidate any specific biological roles.

Safety and Handling

4-Mercaptobenzenesulfonic acid is classified as a hazardous substance.

Hazard Identification

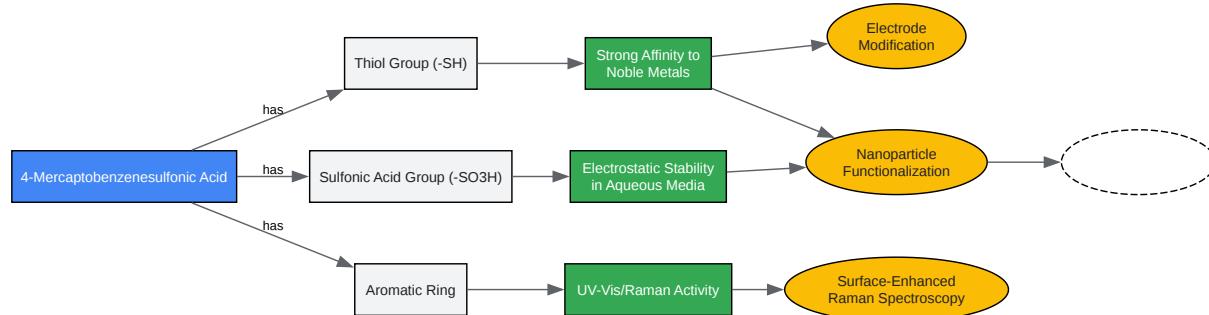
- GHS Pictograms: GHS07 (Exclamation Mark)
- Signal Word: Danger[3]
- Hazard Statements:
 - H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled[3]
 - H315: Causes skin irritation[3]
 - H319: Causes serious eye irritation[3]

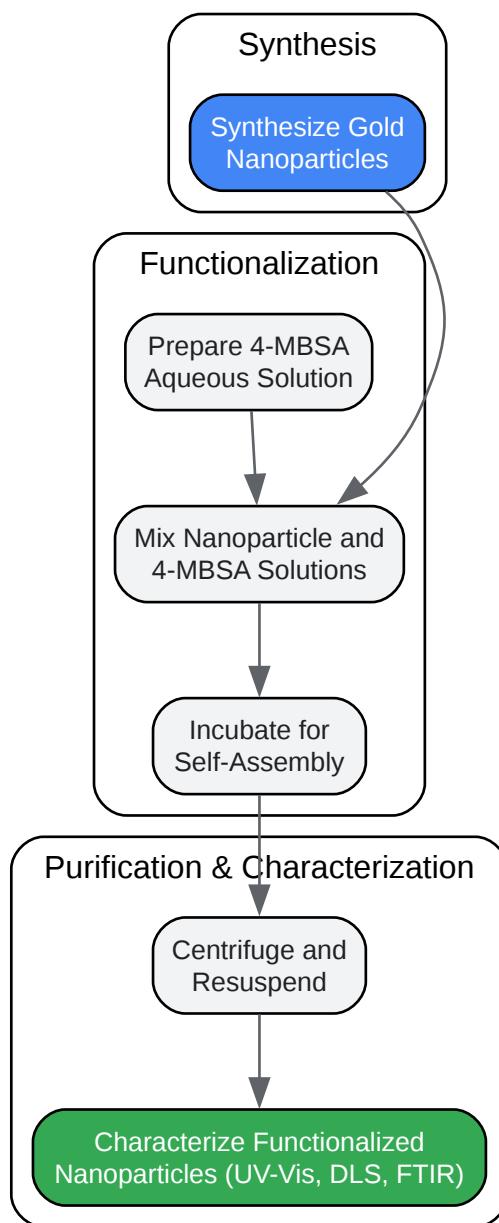
Precautionary Measures

- Handling: Use in a well-ventilated area. Avoid breathing dust. Wear protective gloves, clothing, and eye/face protection. Wash hands thoroughly after handling.[\[3\]](#)
- Storage: Store in a tightly closed container in a dry, well-ventilated place. Keep under an inert atmosphere.[\[3\]](#)
- Disposal: Dispose of contents/container to an approved waste disposal plant.

Diagrams

Logical Relationship of 4-MBSA Properties and Applications





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References

- 1. 4-Mercaptobenzenesulfonic acid | C6H6O3S2 | CID 97488 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. 4-Mercaptobenzenesulfonic acid | 7134-41-0 [sigmaaldrich.com]
- 4. Gold nanoparticle surface engineering strategies and their applications in biomedicine and diagnostics - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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